

CAS number for Diclofenac isopropyl ester

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Compound of Interest

Compound Name: *Diclofenac isopropyl ester*

Cat. No.: *B602264*

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Chemical Identification and Properties

Diclofenac isopropyl ester is chemically identified as propan-2-yl 2-[2-(2,6-dichloroanilino)phenyl]acetate. Its unique Chemical Abstracts Service (CAS) registry number is 66370-79-4.

As an ester derivative, it is designed to enhance the pharmacokinetic properties of the parent drug, diclofenac, potentially improving its absorption and therapeutic efficacy. The ester linkage masks the carboxylic acid group of diclofenac, a strategy often employed to create prodrugs with improved membrane permeability and potentially reduced gastrointestinal irritation compared to the parent drug.

Physicochemical Data

The following table summarizes key quantitative data for **Diclofenac isopropyl ester** and its parent compound, Diclofenac, for comparative analysis.

Property	Diclofenac Isopropyl Ester	Diclofenac (Parent Drug)
CAS Number	66370-79-4	15307-86-5
Molecular Formula	C ₁₇ H ₁₇ Cl ₂ NO ₂	C ₁₄ H ₁₁ Cl ₂ NO ₂
Molecular Weight	338.23 g/mol	296.15 g/mol
IUPAC Name	propan-2-yl 2-[2-(2,6-dichloroanilino)phenyl]acetate	2-[2-(2,6-dichloroanilino)phenyl]acetic acid
Melting Point	88-90 °C	283-285 °C
LogP	Not available	4.51

Mechanism of Action

Diclofenac isopropyl ester functions as a prodrug, meaning it is pharmacologically inactive until it undergoes biotransformation in the body to release the active diclofenac. The

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